

Abbv-cls-484 selectivity profiling against other phosphatases

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Compound of Interest

Compound Name: Abbv-cls-484

Cat. No.: B10829300

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Abbv-cls-484 Technical Support Center: Selectivity Profiling

This technical support guide provides researchers, scientists, and drug development professionals with information on the selectivity profile of **Abbv-cls-484** against other phosphatases. The information is presented in a question-and-answer format to address potential issues and questions that may arise during experimental work.

Frequently Asked Questions (FAQs)

Q1: What is the selectivity profile of **Abbv-cls-484** against other phosphatases?

A1: **Abbv-cls-484** is a first-in-class, orally bioavailable, and potent dual inhibitor of Protein Tyrosine Phosphatase Non-Receptor Type 2 (PTPN2) and Type 1 (PTPN1).^{[1][2][3][4][5]} Preclinical studies have demonstrated its high selectivity for PTPN2 and PTPN1.

A biochemical phosphatase screen revealed that **Abbv-cls-484** (also referred to as AC484) has 6- to 8-fold weaker activity against PTPN9 and no detectable activity against SHP-1 or SHP-2.^[6] Furthermore, extensive selectivity screens across a wide range of phosphatases, kinases, and other receptors have shown no significant off-target activity.^[6]

Q2: Where can I find quantitative data on the selectivity of **Abbv-cls-484**?

A2: The primary source for the selectivity data is the 2023 Nature publication titled, "The PTPN2/PTPN1 inhibitor **ABBV-CLS-484** unleashes potent anti-tumour immunity." The detailed quantitative data is located in the extended data tables of the supplementary information. While the full tables are not available in the public search results, the key findings are summarized below.

Table 1: Selectivity Profile of Abbv-cls-484 Against a Panel of Phosphatases

Target Phosphatase	IC50 (nM)	Selectivity vs. PTPN2
PTPN2	1.8[6]	-
PTPN1	Not specified	Not specified
PTPN9	15[6]	~8.3-fold
SHP-1	No detectable activity[6]	>>>>
SHP-2	No detectable activity[6]	>>>>

Note: The IC50 for PTPN1 was not explicitly stated in the available search results. The selectivity is described as "high" for both PTPN1 and PTPN2.

Troubleshooting and Experimental Protocols

Q3: We are planning to run our own phosphatase selectivity assay for **Abbv-cls-484**. Can you provide a general protocol?

A3: Yes, the following protocol is based on the methodology described in the primary literature for the in-house phosphatase panel used to assess the selectivity of **Abbv-cls-484**.

Experimental Protocol: Biochemical Phosphatase Inhibition Assay

This protocol outlines a fluorescence-based assay to determine the half-maximal inhibitory concentration (IC50) of **Abbv-cls-484** against various phosphatases.

Materials:

- Recombinant phosphatases (e.g., PTPN2, PTPN1, PTPN9, SHP-1, SHP-2)
- **Abbv-clis-484**
- Fluorescent substrate: 6,8-Difluoro-4-Methylumbelliferyl Phosphate (DiFMUP)
- Assay Buffer: 50 mM HEPES (pH 7.2), 100 mM NaCl, 1 mM EDTA, 0.005% Tween-20, 5 mM TCEP (freshly added)
- 384-well assay plates
- Plate reader capable of fluorescence detection

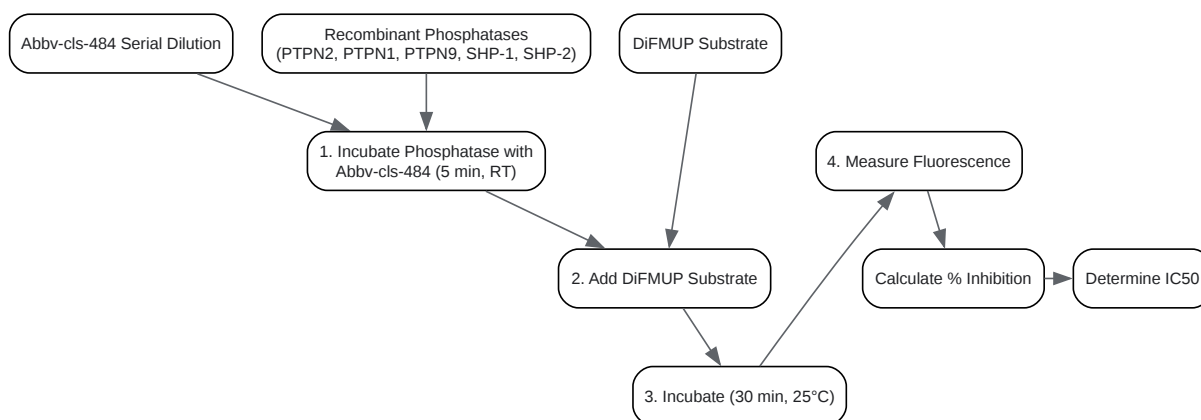
Procedure:

- Compound Preparation: Prepare a serial dilution of **Abbv-clis-484** in the assay buffer.
- Enzyme and Compound Incubation: In a 384-well plate, add the desired concentration of each phosphatase to the wells. Add the serially diluted **Abbv-clis-484** to the respective wells. Incubate for 5 minutes at room temperature.
- Substrate Addition: Add DiFMUP to all wells to initiate the enzymatic reaction. The final concentration of the enzyme should be approximately 0.5 nM and the final concentration of DiFMUP should be 5 μ M.
- Incubation: Incubate the plate at 25°C for 30 minutes.
- Fluorescence Measurement: Measure the fluorescence intensity using a plate reader with excitation and emission wavelengths appropriate for DiFMUP.
- Data Analysis: Calculate the percent inhibition for each concentration of **Abbv-clis-484**. Plot the percent inhibition against the logarithm of the compound concentration and fit the data to a four-parameter logistic equation to determine the IC₅₀ value.

Visualizations

Signaling Pathway and Experimental Workflow

The following diagram illustrates the experimental workflow for determining the phosphatase selectivity of **Abbv-clis-484**.

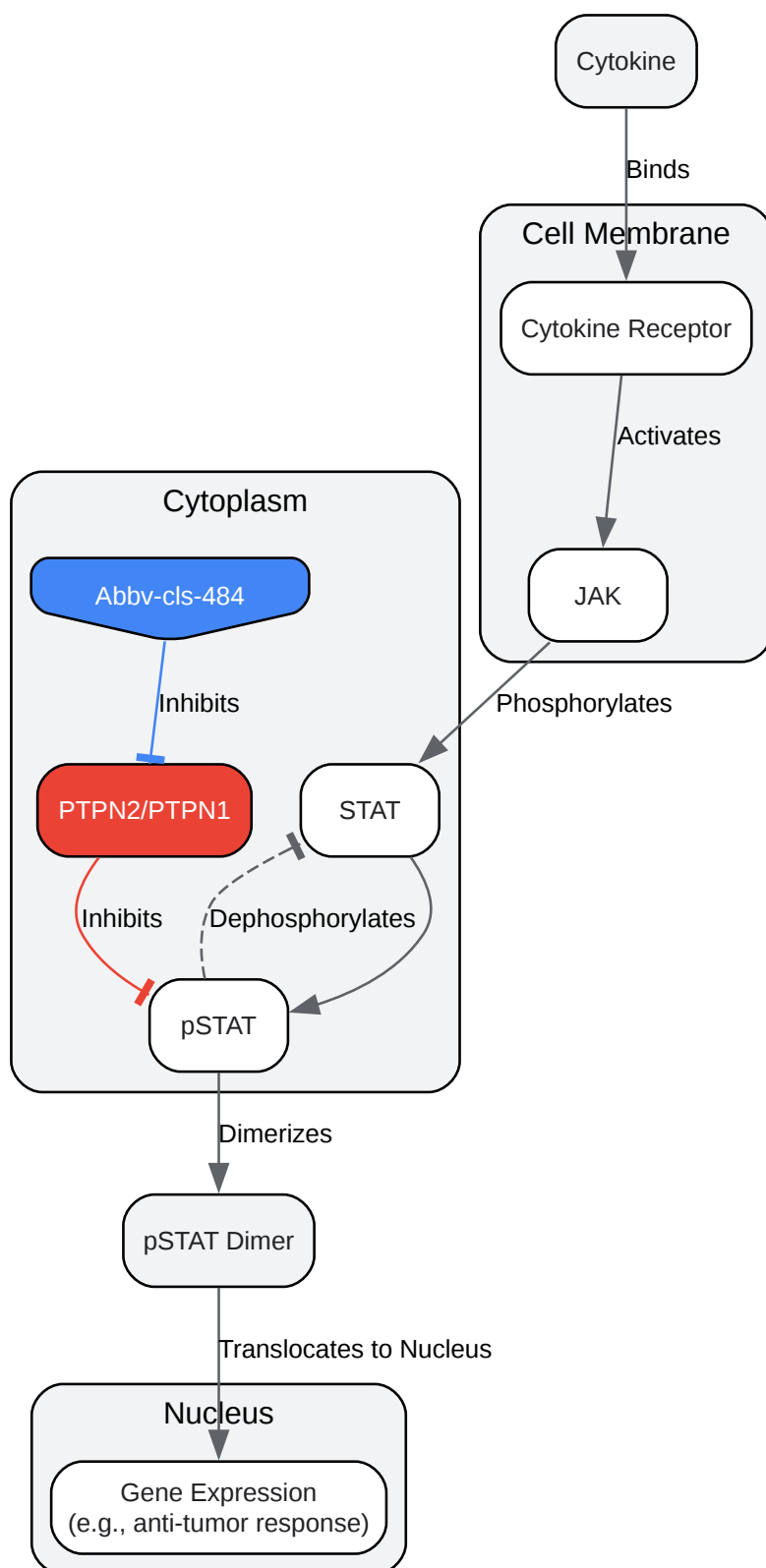


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Caption: Workflow for Phosphatase Selectivity Profiling.

Signaling Pathway Context

Abbv-clis-484 targets PTPN2 and PTPN1, which are key negative regulators of the JAK-STAT signaling pathway. Inhibition of PTPN2/N1 by **Abbv-clis-484** enhances downstream signaling, leading to an amplified anti-tumor immune response.



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Caption: **Abbv-clis-484** Mechanism of Action.

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